

Quetiapine N-Oxide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Quetiapine N-Oxide

Cat. No.: B564285

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Abstract

Quetiapine N-Oxide is a prominent metabolite and impurity of the atypical antipsychotic drug Quetiapine. A thorough understanding of its chemical properties, metabolic formation, and analytical characterization is essential for drug development, quality control, and pharmacokinetic studies of Quetiapine. This technical guide provides a detailed overview of **Quetiapine N-Oxide**, including its fundamental chemical data, metabolic pathways, and detailed experimental protocols for its synthesis and analysis.

Chemical and Physical Data

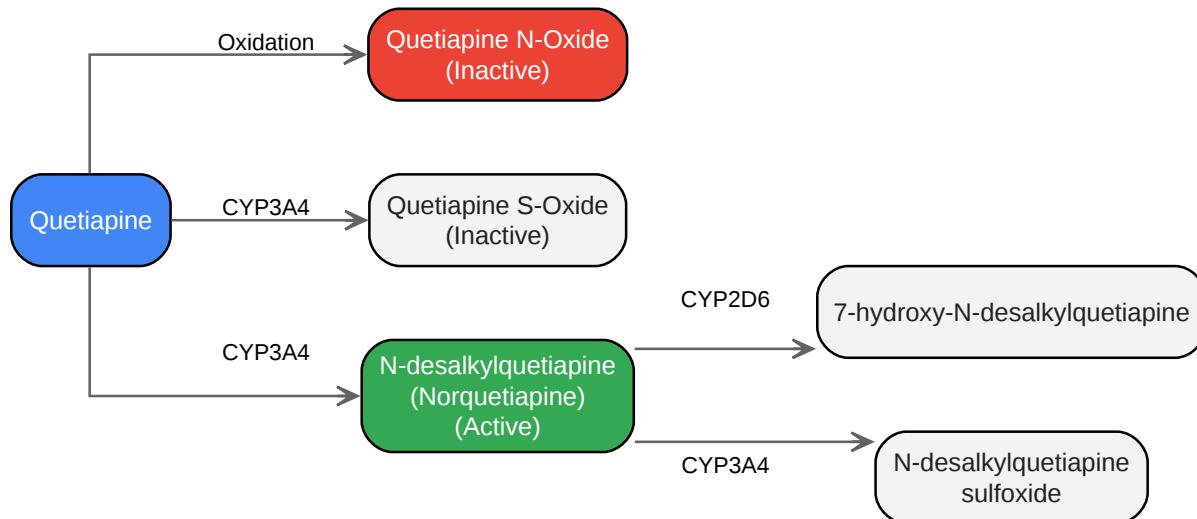
A summary of the key chemical and physical properties of **Quetiapine N-Oxide** is presented below.

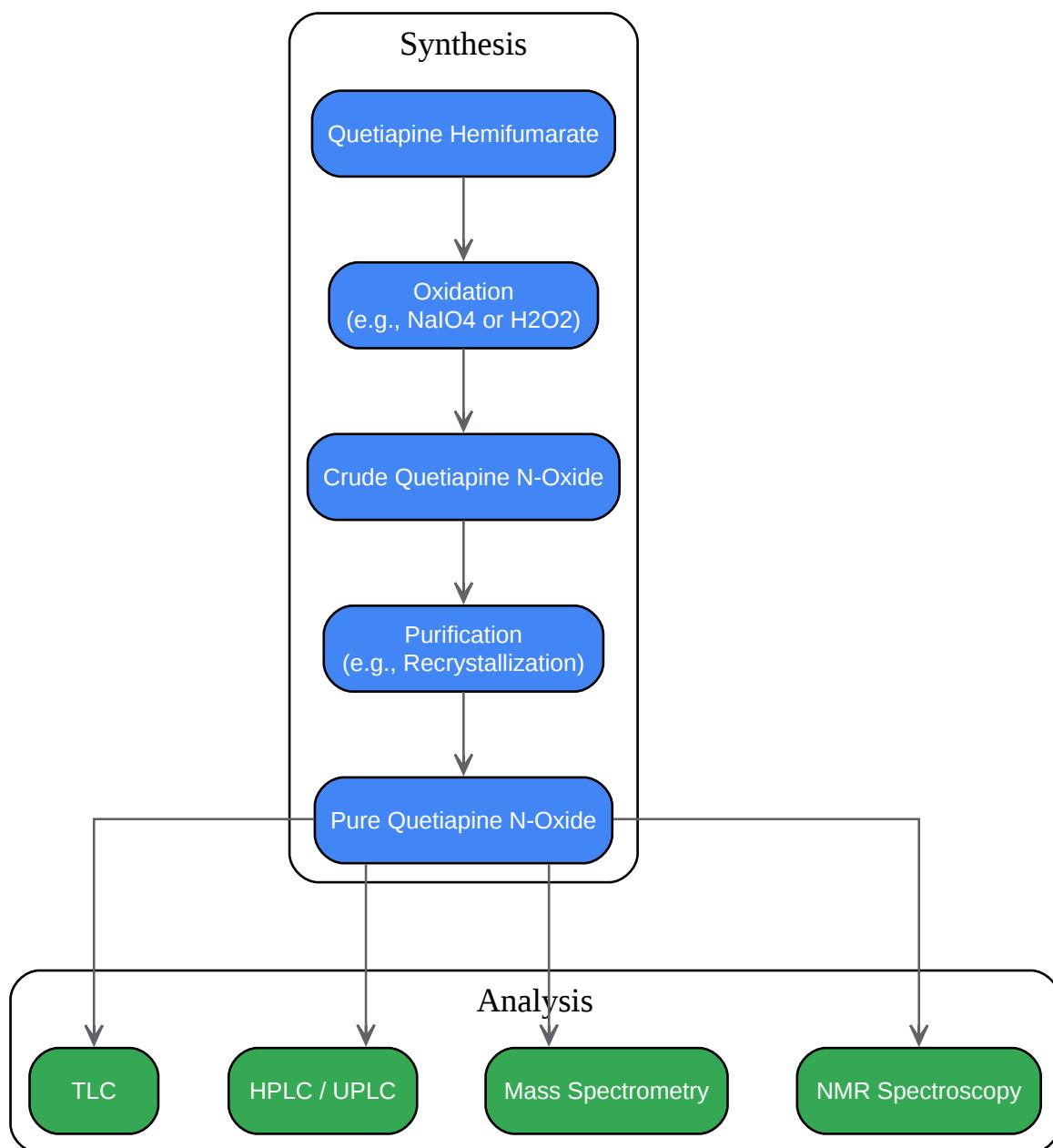
Property	Value	Reference
CAS Number	1076199-40-0	[1]
Molecular Formula	C ₂₁ H ₂₅ N ₃ O ₃ S	[1]
Molecular Weight	399.51 g/mol	[1]
Appearance	White to Light Brown Solid	[2]
Melting Point	>96°C (decomposition)	
Solubility	Slightly soluble in Chloroform, DMSO (with sonication), and Methanol (with sonication)	

Metabolic Pathways of Quetiapine

Quetiapine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of **Quetiapine N-Oxide** is a result of the oxidation of the piperazine nitrogen atom. While **Quetiapine N-Oxide** is a significant metabolite, it is considered to be pharmacologically inactive. The antidepressant effects of Quetiapine are largely attributed to another active metabolite, N-desalkylquetiapine (norquetiapine).

The metabolic conversion of Quetiapine also leads to other metabolites, including Quetiapine S-Oxide and 7-hydroxyquetiapine. The primary enzyme responsible for the formation of N-desalkylquetiapine is CYP3A4. This active metabolite is further metabolized by CYP2D6 and CYP3A4.





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References

- 1. Quetiapine N-oxide CRM CAS 1076199-40-0 Sigma-Aldrich [sigmaaldrich.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
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